

Gas chromatography-mass spectrometry (GC-MS) analysis of beta-Bourbonene.

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Compound of Interest

Compound Name: *beta-Bourbonene*

Cat. No.: *B1666860*

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Application Notes and Protocols for the GC-MS Analysis of β -Bourbonene

For Researchers, Scientists, and Drug Development Professionals

Introduction

Beta-Bourbonene is a sesquiterpene found in the essential oils of various plants. Its analysis by Gas Chromatography-Mass Spectrometry (GC-MS) is crucial for quality control in the fragrance and food industries, as well as for research in phytochemistry and natural product chemistry. These application notes provide a comprehensive guide to the qualitative and quantitative analysis of β -Bourbonene using GC-MS.

Quantitative Data Summary

The following table summarizes representative quantitative data for the analysis of β -Bourbonene. This data is compiled from typical validation parameters observed for sesquiterpene analysis by GC-MS.^{[1][2][3]} Actual values may vary depending on the specific instrumentation and analytical conditions.

Parameter	Value	Notes
Retention Time (RT)	15 - 25 min	Highly dependent on the GC column and temperature program.
**Linearity (R^2) **	≥ 0.99	Over a concentration range of 0.1 - 100 $\mu\text{g/mL}$.
Limit of Detection (LOD)	0.01 - 0.1 $\mu\text{g/mL}$	Based on a signal-to-noise ratio of 3.
Limit of Quantification (LOQ)	0.05 - 0.5 $\mu\text{g/mL}$	Based on a signal-to-noise ratio of 10.
Accuracy (% Recovery)	90 - 110%	Determined by spiking a known concentration into a matrix.
Precision (% RSD)	< 15%	For both intra-day and inter-day precision.
Key Mass Fragments (m/z)	204 (M+), 189, 161, 133, 105, 91	For qualitative identification in scan mode.

Experimental Protocols

Sample Preparation: Solvent Extraction

This protocol is suitable for the extraction of β -Bourbonene from solid matrices such as plant material or for the dilution of essential oils.

Materials:

- Sample containing β -Bourbonene (e.g., essential oil, dried plant material)
- Volatile organic solvent (e.g., hexane, ethyl acetate, dichloromethane), GC grade[4][5]
- Anhydrous sodium sulfate
- Vortex mixer

- Centrifuge
- Glass vials with PTFE-lined caps
- Syringe filters (0.22 µm)

Procedure:

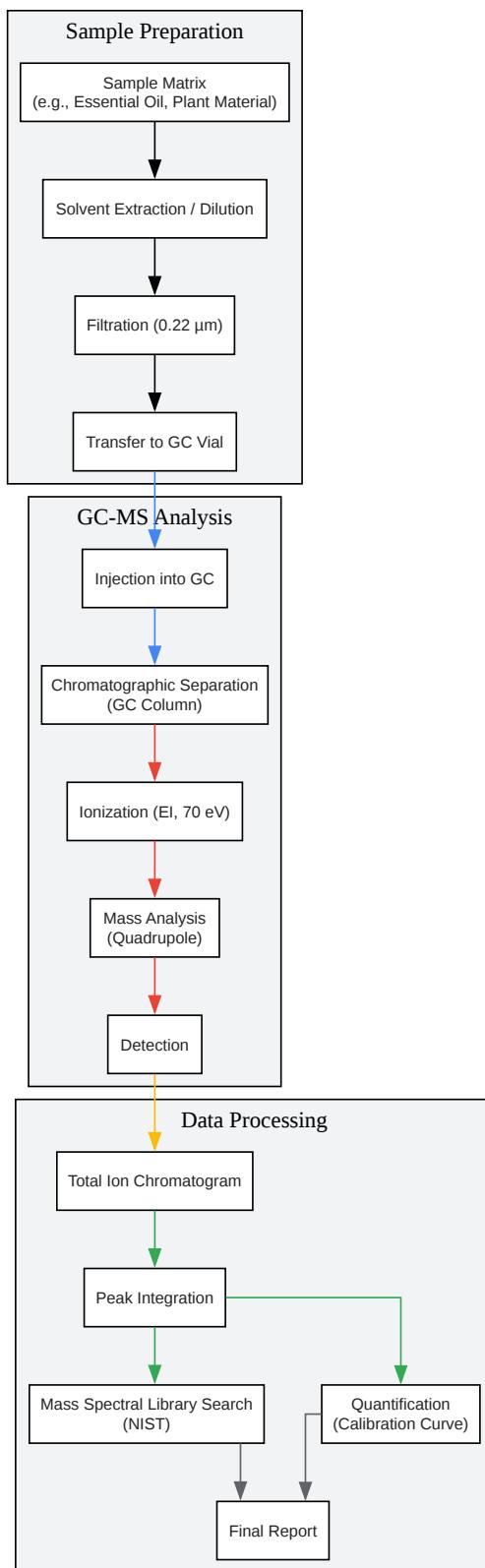
- For Liquid Samples (e.g., Essential Oils): Accurately weigh approximately 10-20 mg of the essential oil into a 10 mL volumetric flask. Dilute to volume with the chosen solvent. Further serial dilutions may be necessary to fall within the calibration range.[\[6\]](#)
- For Solid Samples (e.g., Plant Material):
 - Weigh approximately 1-5 g of the dried, ground plant material into a glass vial.
 - Add 10 mL of the extraction solvent.
 - Vortex the mixture for 1 minute, followed by sonication for 15-30 minutes.
 - Centrifuge the sample at 3000 rpm for 10 minutes to pellet the solid material.
 - Carefully transfer the supernatant to a clean vial.
 - Add a small amount of anhydrous sodium sulfate to the extract to remove any residual water.
- Filter the final extract through a 0.22 µm syringe filter into a GC vial for analysis.[\[4\]](#)

GC-MS Instrumentation and Conditions

The following are typical instrument parameters for the analysis of β-Bourbonene. Optimization may be required based on the specific instrument and column used.

Parameter	Condition
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977A MSD or equivalent
GC Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent non-polar column
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Injector Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Split (e.g., 50:1) or Splitless, depending on concentration
Oven Temperature Program	Initial temperature of 60 °C, hold for 2 minutes. Ramp to 240 °C at a rate of 5 °C/min. Hold at 240 °C for 5 minutes.
MS Transfer Line Temp.	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40 - 400 amu
Acquisition Mode	Full Scan for qualitative analysis; Selected Ion Monitoring (SIM) for quantitative analysis

GC-MS Analysis Workflow

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